

Commercial Availability and Research Applications of Dabigatran-13C,d3: A Technical Guide

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Compound of Interest

Compound Name: *Dabigatran-13C,d3*

Cat. No.: *B10824232*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Dabigatran-13C,d3** for research purposes. It includes a comparative summary of commercial suppliers and a detailed experimental protocol for its application as an internal standard in the quantification of dabigatran using Liquid Chromatography-Mass Spectrometry (LC-MS).

Commercial Suppliers of Dabigatran-13C,d3

Dabigatran-13C,d3 is available from several commercial suppliers as a stable isotope-labeled internal standard for use in bioanalytical and pharmacokinetic studies. The following table summarizes the key quantitative data from various suppliers. Please note that pricing and availability are subject to change and should be confirmed directly with the supplier.

Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Available Quantities
Cayman Chemical	17133	2967480-55-1	C ₂₄ [¹³ C]H ₂₂ D ₃ N ₇ O ₃	475.5	≥99% deuterated forms (d ₁ -d ₃)	Contact for details
Simson Pharma Limited	D200141	N/A	C ₂₄ ¹³ CH ₂₂ D ₃ N ₇ O ₃	475.52	Certificate of Analysis provided	Custom Synthesis
TargetMol	TMIH-0174 (for Dabigatran-d3)	1246817-44-6 (for Dabigatran-d3)	C ₂₅ H ₂₂ D ₃ N ₇ O ₃	474.5	>90%	1 mg, 5 mg
MedChem Express	HY-10163S3	N/A	C ₂₄ ¹³ CH ₂₂ D ₃ N ₇ O ₃	475.52	N/A	Contact for details
A2B Chem	BH60210	2967480-55-1	C ₂₅ H ₂₂ D ₃ N ₇ O ₃	N/A	99%	Contact for details
Immunoma rt	HY-10163S3-1mg	N/A	C ₂₄ ¹³ CH ₂₂ D ₃ N ₇ O ₃	475.52	N/A	Currently out of stock

Application as an Internal Standard in LC-MS/MS Analysis

Dabigatran-13C,d3 is primarily utilized as an internal standard (IS) for the accurate quantification of dabigatran in biological matrices such as human plasma.^[1] The stable isotope label ensures that the internal standard has nearly identical chemical and physical properties to the analyte, but with a different mass-to-charge ratio (m/z), allowing for its distinct detection by a mass spectrometer.^{[1][2]} This co-elution and similar ionization efficiency help to correct for variations in sample preparation and instrument response.

Experimental Protocol: Quantification of Dabigatran in Human Plasma

The following is a representative LC-MS/MS protocol synthesized from published methodologies for the determination of dabigatran in human plasma.[\[1\]](#)[\[3\]](#)

1. Materials and Reagents:

- Dabigatran reference standard
- **Dabigatran-13C,d3** (Internal Standard)
- Human plasma (blank)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Formic acid, LC-MS grade
- Ammonium formate
- Water, deionized or HPLC grade

2. Preparation of Stock and Working Solutions:

- Dabigatran Stock Solution (1 mg/mL): Accurately weigh and dissolve dabigatran reference standard in methanol.
- **Dabigatran-13C,d3** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Dabigatran-13C,d3** in methanol.
- Working Solutions: Prepare serial dilutions of the dabigatran stock solution in a mixture of methanol and water to create calibration standards. Prepare a working solution of the internal standard.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (calibration standard, quality control, or unknown sample), add 20 µL of the **Dabigatran-13C,d3** working solution and vortex briefly.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

4. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography (LC) System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UPLC) system.
- Column: A C18 reverse-phase column (e.g., 150 mm × 4.6 mm, 5 µm particle size).[\[1\]](#)
- Mobile Phase: A gradient of 2 mM ammonium formate in water and a mixture of methanol and acetonitrile (e.g., 20:40:40 v/v/v of 2 mM ammonium formate:methanol:acetonitrile).[\[1\]](#)
- Flow Rate: 0.5 mL/min.
- Injection Volume: 10 µL.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization (ESI+).[\[3\]](#)

5. Mass Spectrometry Parameters:

- Ion Transitions (m/z):
 - Dabigatran: Precursor ion 472.20 → Product ion 289.10.[\[1\]](#)

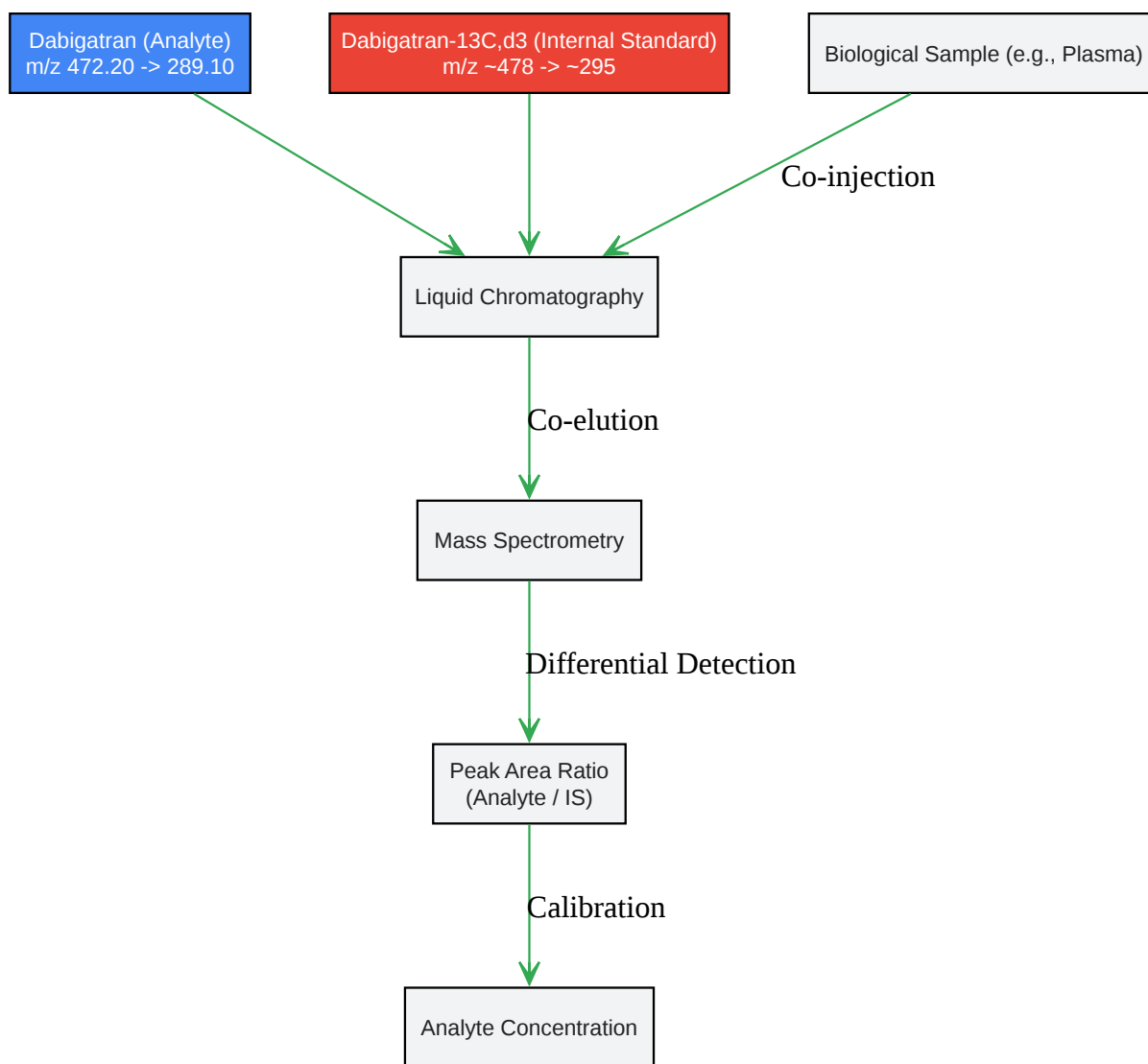
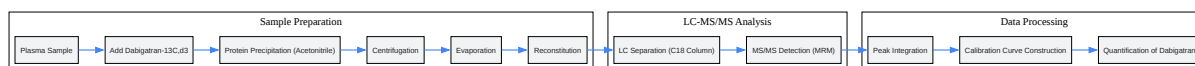
- **Dabigatran-13C,d3** (as a proxy for Dabigatran-13C6): Precursor ion 478.20 → Product ion 295.20.[\[1\]](#)
- Ion Source Parameters: Optimize parameters such as ion spray voltage, source temperature, and gas flows for maximum signal intensity.

6. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of dabigatran to **Dabigatran-13C,d3** against the concentration of the calibration standards.
- Determine the concentration of dabigatran in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in the quantification of dabigatran using **Dabigatran-13C,d3** as an internal standard.



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